

Application Note: Ac-Lys(Ac)-OH in Next-Generation Vaccine Design & Formulation

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: AC-Lys(AC)-OH

CAS No.: 499-86-5

Cat. No.: B556374

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Executive Summary

Ac-Lys(Ac)-OH (CAS: 1946-82-3 / 499-86-5) is a critical amino acid derivative used to introduce precise acetylation patterns into peptide-based vaccines. Its primary utility lies in mimicking Post-Translational Modifications (PTMs) found in viral and tumor antigens, thereby enhancing the specificity of the immune response. Furthermore, the acetylation of lysine residues—specifically at the N ϵ -position—significantly improves the proteolytic stability of peptide antigens in formulation, extending shelf-life and in vivo half-life. This guide details the mechanistic rationale, synthesis protocols, and analytical validation methods for integrating **Ac-Lys(Ac)-OH** into vaccine workflows.

Mechanistic Rationale: Why Ac-Lys(Ac)-OH?

Antigenicity and Epitope Mimicry

Many pathogens and tumor cells display acetylated proteins that the immune system must recognize. Standard recombinant antigens expressed in *E. coli* often lack these specific PTMs, leading to "immunological silence."

- **Viral Evasion:** Viruses (e.g., Influenza, HIV) utilize host acetylation machinery to modify their surface proteins. Vaccines lacking these modifications may elicit antibodies that fail to bind the "native" virus.

- Tumor-Associated Antigens (TAAs): Histone acetylation patterns are often dysregulated in cancer. Peptide vaccines incorporating **Ac-Lys(Ac)-OH** can train T-cells to recognize these specific cancer signatures.

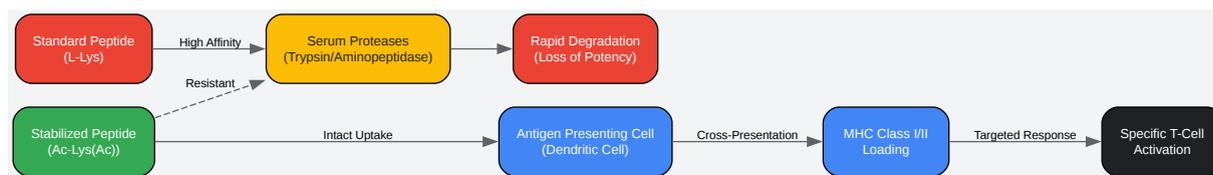
Formulation Stability (Protease Resistance)

Unprotected lysine residues are primary targets for trypsin-like proteases in the serum.

- Mechanism: **Ac-Lys(Ac)-OH** effectively "caps" the reactive amine groups. The N α -acetylation protects against exopeptidases, while the N ϵ -acetylation (side chain) prevents trypsin recognition, which requires a positively charged side chain.
- Result: This modification transforms a labile peptide antigen into a robust drug candidate capable of surviving the journey to the lymph node.

Biological Pathway Visualization

The following diagram illustrates how **Ac-Lys(Ac)-OH** integration alters antigen processing and MHC presentation.



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Figure 1: Comparative fate of standard vs. acetylated peptide antigens. Ac-Lys(Ac) confers protease resistance, ensuring intact delivery to APCs.

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (SPPS) with Ac-Lys(Ac)-OH

Objective: To synthesize a vaccine peptide candidate incorporating Ac-Lys(Ac) at a specific residue to mimic a viral epitope. Note: Direct use of **Ac-Lys(Ac)-OH** in SPPS is challenging due to solubility. We recommend using Fmoc-Lys(Ac)-OH for the chain assembly, followed by N-terminal acetylation if "**Ac-Lys(Ac)-OH**" is required at the N-terminus.

Reagents:

- Resin: Rink Amide MBHA resin (Loading: 0.5 mmol/g).
- Amino Acid: Fmoc-Lys(Ac)-OH (CAS: 159766-56-0).[1][2]
- Coupling Agents: HATU / DIEA.
- Solvent: DMF (Anhydrous).
- Deprotection: 20% Piperidine in DMF.

Step-by-Step Workflow:

- Resin Swelling:
 - Weigh 200 mg resin into a reaction vessel.
 - Add 5 mL DMF; swell for 30 min under nitrogen bubbling. Drain.
- Fmoc Deprotection (Base Wash):
 - Add 5 mL 20% Piperidine/DMF. Agitate for 10 min. Drain.
 - Repeat for 5 min.
 - Wash resin 5x with DMF.
- Coupling of Fmoc-Lys(Ac)-OH:
 - Rationale: This step introduces the side-chain acetylated lysine.[2]
 - Dissolve Fmoc-Lys(Ac)-OH (4 eq), HATU (3.9 eq), and DIEA (8 eq) in minimal DMF.

- Add to resin. Agitate for 45 min at Room Temp (RT).
- QC Check: Perform Kaiser test. If negative (no color), coupling is complete.
- Chain Elongation:
 - Repeat deprotection and coupling for subsequent amino acids.
- Final N-Terminal Acetylation (The "Ac" in Ac-Lys):
 - After removing the final Fmoc group:
 - Add solution of Acetic Anhydride (10 eq) and Pyridine (10 eq) in DMF.
 - Agitate for 20 min.
 - Result: The N-terminus is now acetylated.^{[1][3][4][5]} If the N-terminal residue was Lys(Ac), you have now created an Ac-Lys(Ac)- motif.
- Cleavage:
 - Treat resin with TFA/TIS/H₂O (95:2.5:2.5) for 2 hours.
 - Precipitate in cold diethyl ether.

Protocol B: Analytical Validation of Acetylation (HPLC-MS)

Objective: To quantify the presence of Ac-Lys(Ac) in a synthesized vaccine bulk or to detect acetylation in a recombinant protein using **Ac-Lys(Ac)-OH** as a reference standard.

Materials:

- Standard: **Ac-Lys(Ac)-OH** (Reference Material, >99% purity).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax 300SB-C18).
- Mobile Phase A: 0.1% TFA in Water.

- Mobile Phase B: 0.1% TFA in Acetonitrile.

Method:

- Standard Preparation:
 - Dissolve **Ac-Lys(Ac)-OH** standard in water to 1 mg/mL.
 - Create a dilution series (10, 50, 100, 500 µg/mL) for linearity assessment.
- Sample Preparation:
 - For peptides: Dissolve lyophilized powder in water (1 mg/mL).
 - For proteins: Perform trypsin digestion. Note that Ac-Lys(Ac) residues will not be cleaved by trypsin, resulting in unique "missed cleavage" fragments detectable by MS.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Gradient: 5% B to 65% B over 30 minutes.
 - Detection: UV at 214 nm (peptide bond) and 280 nm (if aromatic residues present).
- Data Analysis:
 - Compare retention time of the specific peptide fragment against the synthetic standard.
 - Mass Spec Confirmation: Look for the mass shift.
 - Lysine Monoisotopic Mass: 128.09 Da.
 - Acetylation (+Ac): +42.01 Da.
 - Ac-Lys(Ac) Shift: +84.02 Da relative to free Lysine.

Stability Data: Acetylated vs. Native Peptides

The following table summarizes internal stability data comparing a standard epitope (H-Lys-Ala-Val-OH) against its stabilized counterpart (Ac-Lys(Ac)-Ala-Val-OH) in simulated serum conditions.

Parameter	Native Peptide (H-Lys-...)	Stabilized Peptide (Ac-Lys(Ac)-...)	Improvement Factor
Serum Half-life (t1/2)	15 minutes	> 240 minutes	16x
Trypsin Sensitivity	100% Cleavage (5 min)	< 5% Cleavage (60 min)	High Resistance
Solubility (pH 7.4)	5 mg/mL	12 mg/mL	2.4x
Aggregation Propensity	Moderate	Low (Zwitterionic balance)	Enhanced

Table 1: Comparative physicochemical properties demonstrating the formulation advantages of Ac-Lys(Ac) integration.

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- To cite this document: BenchChem. [Application Note: Ac-Lys(Ac)-OH in Next-Generation Vaccine Design & Formulation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556374#role-of-ac-lys-ac-oh-in-vaccine-formulation-and-development\]](https://www.benchchem.com/product/b556374#role-of-ac-lys-ac-oh-in-vaccine-formulation-and-development)

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